

Essential Guide to the Safe Disposal of (1S,3R)-Gne-502

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Compound of Interest

Compound Name: (1S,3R)-Gne-502

Cat. No.: B12394242

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Researchers and drug development professionals handling **(1S,3R)-Gne-502**, a potent and orally active estrogen receptor (ER) degrader used in breast cancer research, must adhere to strict disposal protocols to ensure laboratory safety and environmental protection.^{[1][2][3]} This guide provides essential, step-by-step procedures for the proper disposal of **(1S,3R)-Gne-502** in various forms, including solid waste, liquid solutions, and contaminated laboratory supplies.

Chemical and Physical Properties

A summary of the key properties of **(1S,3R)-Gne-502** is provided in the table below. Understanding these characteristics is crucial for safe handling and storage.

Property	Value
CAS Number	1953134-16-1
Molecular Formula	C ₂₅ H ₃₀ FN ₃ O ₃ S
Molecular Weight	471.59 g/mol
Storage (Powder)	-20°C for up to 3 years
Storage (Solvent)	-80°C for up to 1 year

Disposal Procedures for (1S,3R)-Gne-502

As a potent research compound, **(1S,3R)-Gne-502** and any materials that have come into contact with it should be treated as hazardous chemical waste. Disposal must comply with all local, state, and federal regulations.

Step 1: Waste Segregation and Collection

- **Solid Waste:** Collect unused or expired **(1S,3R)-Gne-502** powder in its original container or a clearly labeled, sealed container. This container should be designated for hazardous chemical waste.
- **Liquid Waste:** Solutions containing **(1S,3R)-Gne-502**, such as those dissolved in DMSO, should be collected in a dedicated, sealed, and clearly labeled waste container.^{[2][4]} Do not mix with other solvent waste unless compatibility has been confirmed.
- **Contaminated Labware:** All disposable items that have come into contact with **(1S,3R)-Gne-502**, including pipette tips, gloves, vials, and bench paper, must be collected in a designated, sealed hazardous waste bag or container.

Step 2: Labeling

All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**(1S,3R)-Gne-502**"
- The concentration and solvent (for liquid waste)
- The date of accumulation
- The name of the principal investigator or laboratory contact

Step 3: Storage of Waste

Store all **(1S,3R)-Gne-502** waste in a designated, secure area away from general laboratory traffic. This area should be clearly marked as a hazardous waste accumulation site. Ensure that the storage conditions are appropriate to prevent any reaction or degradation of the waste.

Step 4: Disposal

Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. EHS will ensure that the waste is transported to a licensed hazardous waste disposal facility. It is against the law for unauthorized personnel to dispose of regulated substances.^[5]

Experimental Protocols

While specific experimental protocols for **(1S,3R)-Gne-502** are not detailed in the provided search results, its use in a WT MCF7 tumor xenograft mouse model at doses of 10, 30, and 100 mg/kg has been noted.^[2] Researchers developing protocols should consult relevant literature, such as the work by Zbieg JR, et al., for detailed methodologies.^{[1][2]}

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(1S,3R)-Gne-502** waste.



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Caption: Disposal workflow for **(1S,3R)-Gne-502** waste.

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